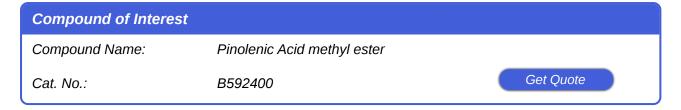


In-Depth Technical Guide: Pinolenic Acid Methyl Ester

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused analysis of the physicochemical properties of **Pinolenic Acid methyl ester**, a polyunsaturated fatty acid of interest in various research and development fields.

Core Physicochemical Data

Pinolenic Acid methyl ester is the methyl ester form of pinolenic acid, an omega-6 fatty acid found in pine nuts. Its molecular characteristics are fundamental to its application in experimental and developmental settings.

Molecular Weight and Formula

The molecular weight of **Pinolenic Acid methyl ester** has been determined to be 292.5 g/mol . [1][2][3][4][5][6] This value is derived from its chemical formula, C19H32O2.[1][2][3][4][5][6] The formula indicates a composition of 19 carbon atoms, 32 hydrogen atoms, and 2 oxygen atoms.

A detailed breakdown of the elemental composition and contribution to the overall molecular weight is presented in the table below.



Element	Symbol	Atomic Mass (amu)	Count	Total Mass (amu)
Carbon	С	12.011	19	228.209
Hydrogen	Н	1.008	32	32.256
Oxygen	0	15.999	2	31.998
Total	292.463			

Note: The formula weight is often presented as 292.5 for practical laboratory use.[1][2][3]

Experimental Considerations

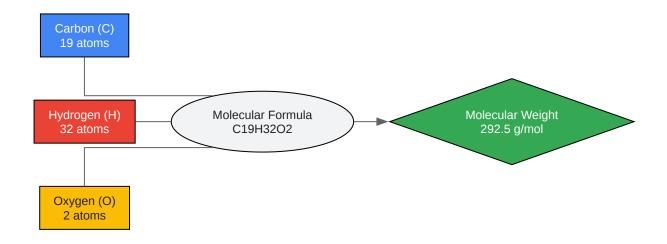
While detailed experimental protocols are beyond the scope of this specific guide, it is crucial for researchers to note the following properties when designing studies involving **Pinolenic Acid methyl ester**:

- Purity: Commercially available Pinolenic Acid methyl ester typically has a purity of ≥98%.
 [1][2]
- Formulation: It is commonly supplied as a solution in ethanol.[1][2]
- Solubility: The compound is soluble in various organic solvents, including ethanol, DMSO, and DMF.[1][4]

Molecular Structure and Logic

The calculation of the molecular weight is a fundamental concept derived from the compound's elemental composition. The following diagram illustrates this logical relationship.





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Elemental contribution to molecular weight.

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